

Decoding the Melengestrol-d5 Certificate of Analysis: A Technical Guide

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Compound of Interest		
Compound Name:	Melengestrol-d5	
Cat. No.:	B12407045	Get Quote

For researchers, scientists, and professionals in drug development, the Certificate of Analysis (CoA) for a deuterated standard like **Melengestrol-d5** is a critical document that guarantees its identity, purity, and suitability for quantitative analysis. This guide provides an in-depth explanation of the typical components found in a **Melengestrol-d5** CoA, complete with detailed experimental protocols and data interpretation.

Melengestrol-d5, a deuterated analog of the synthetic progestin Melengestrol Acetate, is primarily used as an internal standard in mass spectrometry-based assays. Its physical and chemical properties are nearly identical to the unlabeled compound, but its increased mass allows for clear differentiation in a mass spectrometer.

Compound Identification and Specifications

The initial section of the CoA provides fundamental information about the compound.



Parameter	Specification	Source
Chemical Name	17α-Acetoxy-6-methyl-16- methylenepregna-4,6-diene- 3,20-dione-d5	[1][2]
CAS Number	2919-66-6 (for unlabeled)	[1][2]
Molecular Formula	C25H27D5O4	[1]
Molecular Weight	401.56 g/mol	
Appearance	Off-white to light yellow powder	-
Melting Point	224-226°C (for unlabeled)	-

Quantitative Analysis: Purity and Isotopic Enrichment

This section is crucial for ensuring the accuracy of quantitative experiments. The data is typically generated using High-Performance Liquid Chromatography (HPLC) for chemical purity and Mass Spectrometry (MS) for isotopic purity.

Table 2.1: Chemical Purity

Test	Method	Result
Purity by HPLC	UV detection at 251 nm	≥98%

Table 2.2: Isotopic Purity

Test	Method	Result
Isotopic Enrichment	LC-MS/MS	≥99% Deuterium incorporation
Isotopic Distribution	LC-MS/MS	d5: ≥99%, d4: <1%, d0-d3: Not detected



Experimental Protocols

Detailed methodologies are essential for replicating and validating the results presented in the CoA.

High-Performance Liquid Chromatography (HPLC) for Chemical Purity

This method separates **Melengestrol-d5** from any non-deuterated or other chemical impurities.

- Instrumentation: A standard HPLC system with a UV detector.
- Column: Octadecylsilanized silica gel column (e.g., C18, 4.6 x 250 mm, 5 μm).
- Mobile Phase: A gradient elution using a mixture of acetonitrile and water.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 251 nm.
- Injection Volume: 10 μL.
- Quantification: The peak area of Melengestrol-d5 is compared to the total peak area of all components to determine purity.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for Isotopic Purity and Quantification

LC-MS/MS is a highly sensitive and specific technique used to confirm the identity, isotopic enrichment, and concentration of **Melengestrol-d5**.

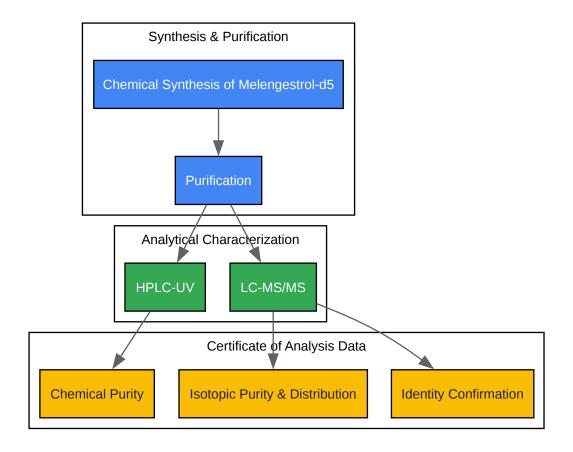
- Instrumentation: A liquid chromatograph coupled to a tandem mass spectrometer.
- Ionization Mode: Positive ion electrospray ionization (ESI+).
- Sample Preparation: The reference standard is dissolved in a suitable solvent like methanol or acetonitrile to a known concentration.



- Chromatographic Conditions: Similar to the HPLC method described above to ensure good separation.
- Mass Spectrometry:
 - Parent Ion (Q1): The mass-to-charge ratio (m/z) of the deuterated molecule is selected (e.g., m/z 402.3 for [M+H]+).
 - Product Ion (Q3): The parent ion is fragmented, and a specific fragment ion is monitored for quantification.
- Data Analysis: The isotopic distribution is determined by analyzing the mass spectrum of the parent ion, confirming the high abundance of the d5 species.

Visualizing the Workflow and Data Relationships

Diagrams can effectively illustrate the logical flow of the analysis and the structure of the data.

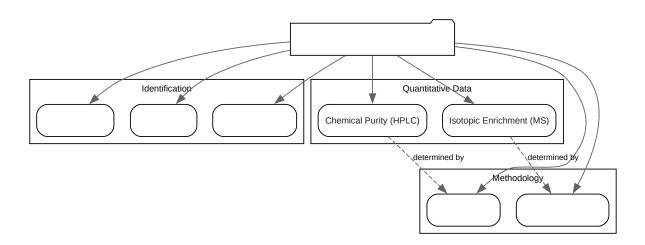




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Analytical workflow for **Melengestrol-d5** certification.

This workflow diagram illustrates the progression from synthesis and purification to the analytical techniques used to generate the data presented in the Certificate of Analysis.



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Logical structure of a **Melengestrol-d5** CoA.

This diagram shows the hierarchical relationship of the information contained within a typical Certificate of Analysis, linking the presented data to the methodologies used for their determination.

In conclusion, a thorough understanding of the **Melengestrol-d5** Certificate of Analysis is paramount for ensuring the quality and accuracy of research and development activities. By carefully examining the identification, quantitative data, and experimental protocols, scientists can confidently use this deuterated standard in their analytical workflows.



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References

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